

# Technical Support Center: Troubleshooting Ivermectin Insolubility in Aqueous Solutions

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## Compound of Interest

Compound Name: Ivomec

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This technical support center is designed to assist researchers, scientists, and drug development professionals in overcoming challenges associated with the poor aqueous solubility of ivermectin in experimental settings.

## Troubleshooting Guide

### Issue: Ivermectin is not dissolving in my aqueous buffer.

Cause: Ivermectin is a highly lipophilic molecule with extremely low water solubility (approximately 0.005 mg/mL at room temperature).[1][2][3][4] It is classified as a Biopharmaceutics Classification System (BCS) Class II drug, meaning it has high permeability but low solubility.[5][6]

#### Solutions:

- **Use of Organic Solvents as a Primary Stock:** Ivermectin is freely soluble in methanol and soluble in 95% ethanol.[7] It is also soluble in organic solvents like DMSO and dimethylformamide (DMF).[8][9] Prepare a concentrated stock solution in an appropriate organic solvent first, and then dilute it into your aqueous buffer. Caution: High concentrations of organic solvents can be toxic to cells and may affect experimental outcomes.
- **Co-solvent Systems:** The use of water-miscible organic solvents, or co-solvents, can significantly improve the stability and solubility of ivermectin in aqueous solutions.[1][2]

- Recommended Co-solvents: Propylene glycol, polyethylene glycol (PEG), and glycerol formal are effective co-solvents.[1][10]

## Issue: My ivermectin solution is precipitating after dilution into an aqueous buffer.

Cause: This is a common issue when diluting a concentrated organic stock of a hydrophobic compound into an aqueous medium. The organic solvent disperses, and the drug crashes out of the solution as it comes into contact with the water.

Solutions:

- Optimize the Dilution Process:
  - Add the ivermectin stock solution to the aqueous buffer dropwise while vortexing or stirring vigorously.
  - Warm the aqueous buffer slightly (e.g., to 37°C) before adding the ivermectin stock, as solubility can increase with temperature.[5]
- Utilize Surfactants: Surfactants can form micelles that encapsulate ivermectin, keeping it dispersed in an aqueous solution.[1][2][3]
  - Recommended Surfactants: Polysorbate 80 (Tween 80) is a commonly used non-ionic surfactant for solubilizing ivermectin.[1][10]
- pH Adjustment: For some formulations, adjusting the pH of the final solution to a range of 6.0 to 6.5 can improve stability.[2][3]

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of ivermectin in common solvents?

A1: The solubility of ivermectin varies significantly across different solvents. The following table summarizes its solubility in various common laboratory solvents.

Solvent	Solubility	Reference
Water	~0.005 mg/mL	[1][2][3][4]
Methanol	Freely Soluble	[7]
Ethanol (95%)	Soluble	[7]
Dimethyl Sulfoxide (DMSO)	~1 mg/mL, 250 mg/mL (with sonication)	[8][11]
Dimethylformamide (DMF)	~3 mg/mL	[8]
1-Propanol (0.8 mass fraction in water)	Higher solubility at elevated temperatures	[5]
2-Propanol (0.8 mass fraction in water)	Higher solubility at elevated temperatures	[5]
Polyethylene Glycol 200 (PEG 200) + Water	Solubility increases with temperature	[5]
Polyethylene Glycol 400 (PEG 400) + Water	Solubility increases with temperature	[5]

Q2: Can I prepare a stable aqueous stock solution of ivermectin?

A2: Preparing a stable, long-term aqueous stock solution of ivermectin is challenging due to its poor water solubility and potential for hydrolysis.[12][13] It is generally recommended to prepare fresh dilutions from an organic stock for each experiment. For longer-term storage of aqueous formulations, the use of co-solvents and surfactants is necessary to prevent degradation and precipitation.[1][2][3]

Q3: Are there alternative methods to enhance the aqueous solubility of ivermectin for in vitro studies?

A3: Yes, several advanced formulation techniques can be employed to improve ivermectin's aqueous solubility and stability:

- Cyclodextrins: Ivermectin can form inclusion complexes with cyclodextrins, which have a hydrophobic inner cavity and a hydrophilic outer surface, thereby increasing its solubility in

water.[14]

- Nanoformulations: Encapsulating ivermectin into nanoparticles, nanoemulsions, or solid lipid nanoparticles can improve its dispersion and bioavailability in aqueous environments.[6][15]
- Solid Dispersions: Creating a solid dispersion of ivermectin with a hydrophilic carrier can enhance its dissolution rate.[4][5]

## Experimental Protocols

### Protocol 1: Preparation of an Ivermectin Stock Solution using a Co-solvent System

This protocol is adapted from methodologies described for preparing ivermectin formulations for research purposes.[1][10][11]

Materials:

- Ivermectin powder
- Dimethyl Sulfoxide (DMSO)
- Polyethylene Glycol 300 (PEG300)
- Polysorbate 80 (Tween 80)
- Saline solution (0.9% NaCl)

Procedure:

- Weigh the desired amount of ivermectin powder.
- Dissolve the ivermectin in DMSO to create a concentrated primary stock. For example, dissolve 10 mg of ivermectin in 100 µL of DMSO.
- In a separate tube, prepare the vehicle solution by mixing PEG300, Tween 80, and saline. A common vehicle composition is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.  
[11]

- Slowly add the ivermectin-DMSO stock solution to the vehicle solution while continuously vortexing.
- Visually inspect the solution for any signs of precipitation. If the solution is clear, it is ready for further dilution into your experimental medium.

## Protocol 2: Preparation of Ivermectin-Cyclodextrin Inclusion Complex

This protocol provides a general method for preparing an ivermectin-cyclodextrin complex to enhance its aqueous solubility.[\[14\]](#)

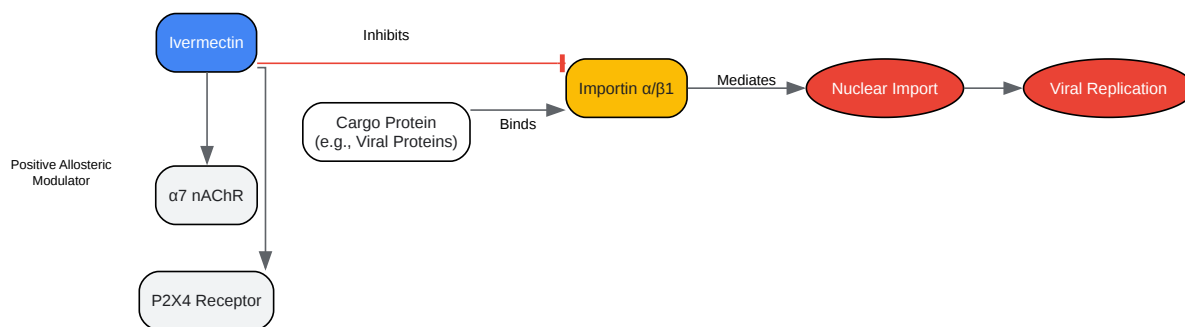
Materials:

- Ivermectin powder
- Hydroxypropyl- $\beta$ -cyclodextrin (HP- $\beta$ -CD)
- Purified water
- Ethanol

Procedure:

- Prepare a solution of HP- $\beta$ -CD in a mixture of water and a co-solvent like ethanol.[\[14\]](#)
- Dissolve ivermectin in a minimal amount of ethanol.
- Slowly add the ivermectin solution to the HP- $\beta$ -CD solution while stirring continuously.
- Continue to stir the mixture at a controlled temperature (e.g., 18-60°C) for an extended period (e.g., 72 hours) to facilitate the formation of the inclusion complex.[\[14\]](#)
- The resulting solution, containing the ivermectin-cyclodextrin complex, can then be filtered and further diluted in aqueous buffers.

## Visualizations



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